

# Recainam Hydrochloride: A Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: Recainam Hydrochloride

Cat. No.: B1220514

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CAS Number: 74752-07-1

Chemical Name: 1-(2,6-dimethylphenyl)-3-(3-(isopropylamino)propyl)urea hydrochloride<sup>[1]</sup>

## Introduction

**Recainam hydrochloride**, also known by its developmental code Wy-42,362, is an investigational Class I antiarrhythmic agent.<sup>[2][3]</sup> As a sodium channel blocker, it has been evaluated for its efficacy in the management of ventricular arrhythmias.<sup>[2][4]</sup> This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, pharmacokinetics, and relevant experimental protocols for **Recainam hydrochloride**, tailored for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**Recainam hydrochloride** is the salt form of the free base, Recainam (CAS 74738-24-2).<sup>[1]</sup> The hydrochloride salt is the commonly used form in pharmaceutical preparations.<sup>[2]</sup>

Table 1: General Chemical Properties of **Recainam Hydrochloride**

Property	Value
CAS Number	74752-07-1[1][3][5][6]
Molecular Formula	C <sub>15</sub> H <sub>26</sub> ClN <sub>3</sub> O[1][6]
Molecular Weight	299.84 g/mol [3][6]
IUPAC Name	1-(2,6-dimethylphenyl)-3-(3-(isopropylamino)propyl)urea hydrochloride[1]
Synonyms	Wy-42,362 HCl, Recainam HCl[1]
Appearance	Solid[1]
Solubility	Soluble in DMSO (≥ 50 mg/mL)[6]

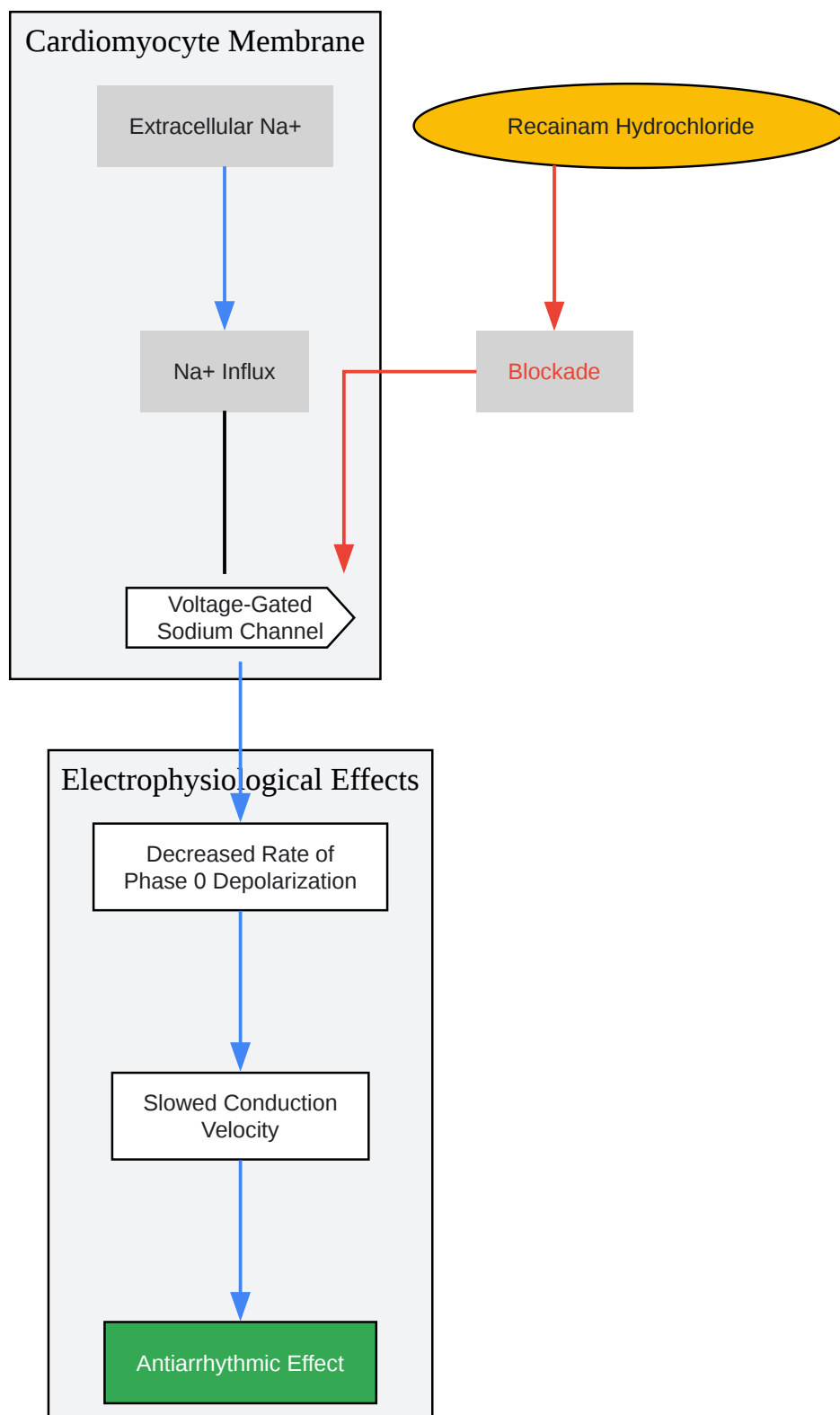
Table 2: Predicted Physicochemical Data for Recainam (Free Base)

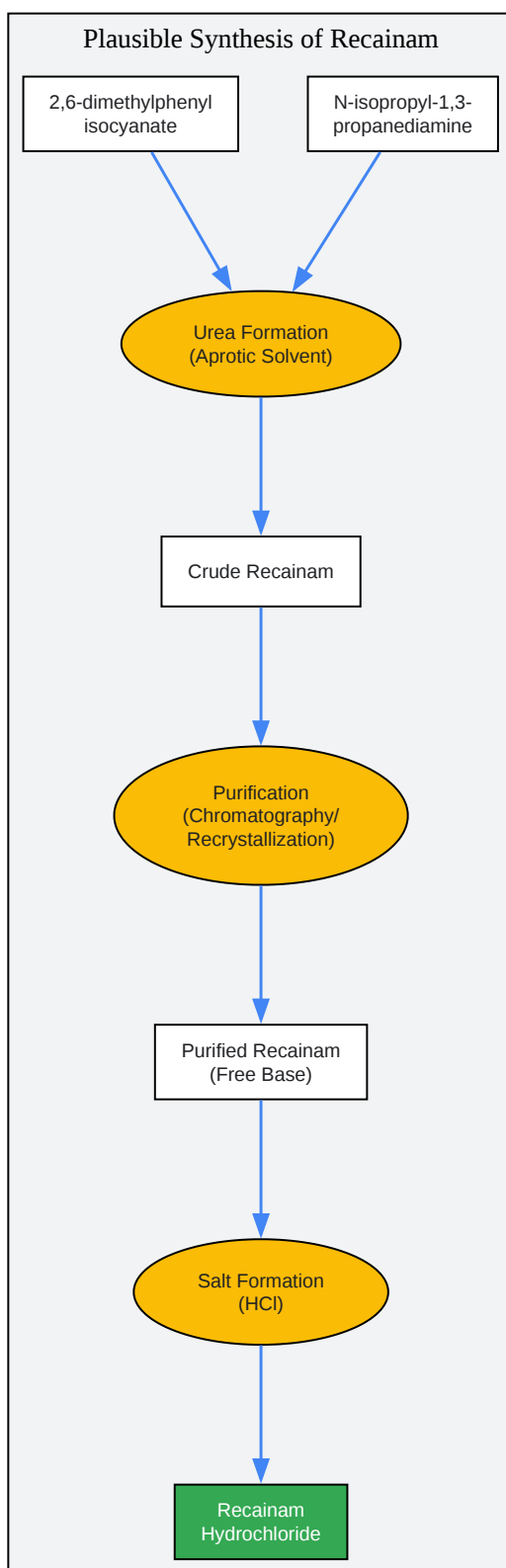
Property	Predicted Value
Boiling Point	370.9 ± 42.0 °C[2]
Density	1.030 ± 0.06 g/cm <sup>3</sup> [2]
pKa	13.93 ± 0.46[2]

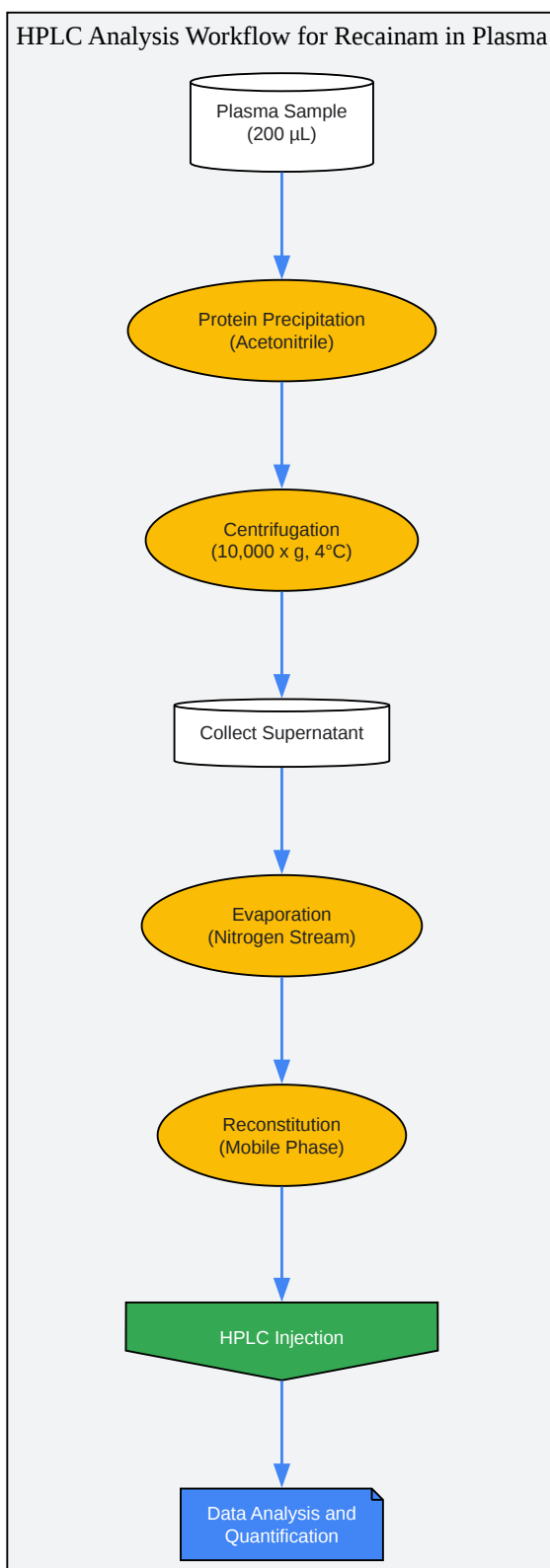
Note: The data in Table 2 are predicted values and should be confirmed by experimental analysis.[2]

## Mechanism of Action

Recainam is a Class I antiarrhythmic agent, whose primary mechanism of action is the blockade of voltage-gated sodium channels in cardiomyocytes.[4][6][7] This inhibition slows the influx of sodium ions during Phase 0 of the cardiac action potential, leading to a decrease in the maximum rate of depolarization.[2][4] Consequently, conduction velocity is slowed in the atria, ventricles, and His-Purkinje system, which contributes to its antiarrhythmic effects.[4]







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